Application Notes and Protocols for Diallyl Disulfide (DADS) in Cancer Cell Research

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Compound of Interest		
Compound Name:	*Distel(2+)*	
Cat. No.:	*B070486*	*Get Quote*

A Note on "**Distel(2+)**": The term "**Distel(2+)**" does not correspond to a recognized chemical entity in widespread cancer research literature. It is likely a misnomer or an internal laboratory abbreviation. Based on extensive literature review, the research interests outlined in the prompt strongly align with the well-documented anti-cancer properties of Diallyl Disulfide (DADS), a key organosulfur compound derived from garlic. Therefore, these application notes and protocols are focused on the application of DADS in cancer cell research.

Introduction

Diallyl disulfide (DADS) is a principal bioactive organosulfur compound found in garlic (Allium sativum) and has garnered significant attention for its chemopreventive and therapeutic potential in oncology.[1] Preclinical studies have demonstrated that DADS exhibits potent anti-proliferative, pro-apoptotic, and anti-metastatic activities across a broad spectrum of cancer cell lines, including but not limited to, breast, prostate, colorectal, and ovarian cancers.[1][2] Its mechanisms of action are multifaceted, involving the induction of cell cycle arrest, modulation of critical signaling pathways such as PI3K/Akt/mTOR, and the induction of both intrinsic and extrinsic apoptotic pathways.[3][4] These notes provide an overview of the applications of DADS in cancer cell research, quantitative data on its efficacy, and detailed protocols for key experimental procedures.

Data Presentation

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Table 1: IC50 Values of Diallyl Disulfide (DADS) in Various Cancer Cell Lines

The half-maximal inhibitory concentration (IC50) is a measure of the potency of a substance in inhibiting a specific biological or biochemical function. The following table summarizes the IC50 values of DADS in different cancer cell lines as reported in various studies.

Cell Line	Cancer Type	Incubation Time (h)	IC50 (μM)	Reference
KPL-1	Breast Cancer (ER+)	72	~18.1	[5]
MCF-7	Breast Cancer (ER+)	72	~1.8	[5]
MDA-MB-231	Breast Cancer (ER-)	72	~1.8	[5]
MKL-F	Breast Cancer (ER-)	72	~1.8	[5]
PC-3	Prostate Cancer	Not Specified	25-40	[6]
HL-60	Leukemia	Not Specified	<25	[7]
HCT-15	Colon Cancer	Not Specified	11.5	
DLD-1	Colon Cancer	Not Specified	13.3	
AGS	Gastric Cancer	48	<400	

Table 2: Effect of Diallyl Disulfide (DADS) on Apoptosis and Cell Cycle Distribution

DADS has been shown to induce apoptosis and cause cell cycle arrest in various cancer cell lines. The tables below quantify these effects.

Apoptosis Induction in Ovarian Cancer Cells (SK-OV-3 & OVCAR-3) after 24h Treatment[2]

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Cell Line	DADS Concentration	Apoptosis Rate (%)
SK-OV-3	Control	<5
Low	Significantly Increased	
Medium	Significantly Increased	
High	Significantly Increased	
OVCAR-3	Control	<5
Low	Significantly Increased	
Medium	Significantly Increased	
High	Significantly Increased	

Note: The original study demonstrated a significant, concentration-dependent increase in apoptosis, but did not provide specific percentage values in the abstract.

Apoptosis Induction in Osteosarcoma MG-63 Cells after 24h Treatment[3]

DADS Concentration (μM)	Total Apoptotic Cells (%)
0	~5
20	~15
60	~25
100	~40

Cell Cycle Distribution in Osteosarcoma MG-63 Cells after 24h Treatment[3]

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DADS Concentration (μM)	G0/G1 Phase (%)	S Phase (%)	G2/M Phase (%)
0	~60	~25	~15
20	Decreased	No Significant Change	Increased
60	Decreased	No Significant Change	Significantly Increased
100	Significantly Decreased	No Significant Change	Significantly Increased

Note: The study reported a significant, dose-dependent increase in the G2/M phase population with a corresponding decrease in the G0/G1 phase.

Experimental Protocols

Protocol 1: Cell Viability Assessment using MTT Assay

This protocol outlines the determination of cell viability upon treatment with DADS using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) colorimetric assay.

Materials:

- Diallyl Disulfide (DADS)
- Cancer cell line of interest
- Complete cell culture medium
- Phosphate-Buffered Saline (PBS)
- MTT solution (5 mg/mL in PBS, sterile-filtered)
- Dimethyl sulfoxide (DMSO)
- 96-well microplate
- Microplate reader

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Procedure:

- Cell Seeding: Seed cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete culture medium. Incubate for 24 hours at 37°C in a humidified 5% CO2 incubator to allow for cell attachment.
- DADS Treatment: Prepare serial dilutions of DADS in complete culture medium. Remove the medium from the wells and add 100 µL of the DADS dilutions. Include a vehicle control (medium with the same concentration of DMSO used to dissolve DADS) and a no-treatment control.
- Incubation: Incubate the plate for the desired time period (e.g., 24, 48, or 72 hours) at 37°C and 5% CO2.
- MTT Addition: After incubation, add 10 µL of MTT solution to each well and incubate for 4 hours at 37°C.
- Formazan Solubilization: Carefully remove the medium from each well and add 100 µL of DMSO to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the control.

Protocol 2: Apoptosis Analysis by Annexin V-FITC and Propidium Iodide (PI) Staining

This protocol describes the quantification of apoptotic cells using flow cytometry after staining with Annexin V-FITC and PI.

Materials:

- Diallyl Disulfide (DADS)
- Cancer cell line of interest
- Complete cell culture medium

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- Annexin V-FITC Apoptosis Detection Kit
- Phosphate-Buffered Saline (PBS)
- Flow cytometer

Procedure:

- Cell Seeding and Treatment: Seed cells in a 6-well plate and treat with various concentrations of DADS as described in Protocol 1.
- Cell Harvesting: After the treatment period, collect both adherent and floating cells. For adherent cells, wash with PBS and detach using trypsin. Combine all cells and centrifuge at 300 x g for 5 minutes.
- Cell Staining: Resuspend the cell pellet in 1X binding buffer provided in the kit. Add Annexin V-FITC and PI according to the manufacturer's instructions. Incubate in the dark at room temperature for 15 minutes.
- Flow Cytometry: Analyze the stained cells using a flow cytometer. Distinguish between viable (Annexin V-/PI-), early apoptotic (Annexin V+/PI-), late apoptotic (Annexin V+/PI+), and necrotic (Annexin V-/PI+) cells.

Protocol 3: Western Blot Analysis of Signaling Proteins

This protocol details the detection of changes in protein expression levels of key signaling molecules (e.g., Akt, mTOR, Bcl-2, Bax, Caspase-3) following DADS treatment.

Materials:

- Diallyl Disulfide (DADS)
- Cancer cell line of interest
- RIPA buffer with protease and phosphatase inhibitors
- BCA Protein Assay Kit

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- Laemmli sample buffer
- SDS-PAGE gels and electrophoresis apparatus
- PVDF membrane and transfer apparatus
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies (specific to target proteins)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- Imaging system

Procedure:

- Cell Lysis: Treat cells with DADS, wash with cold PBS, and lyse with RIPA buffer.
- Protein Quantification: Determine the protein concentration of the lysates using a BCA assay.
- Sample Preparation: Mix equal amounts of protein with Laemmli buffer and boil for 5 minutes.
- SDS-PAGE and Transfer: Separate the proteins on an SDS-PAGE gel and transfer them to a PVDF membrane.
- Immunoblotting: Block the membrane and incubate with primary antibodies overnight at 4°C. Wash and incubate with a secondary antibody.
- Detection: Add chemiluminescent substrate and visualize the protein bands using an imaging system.

Visualizations

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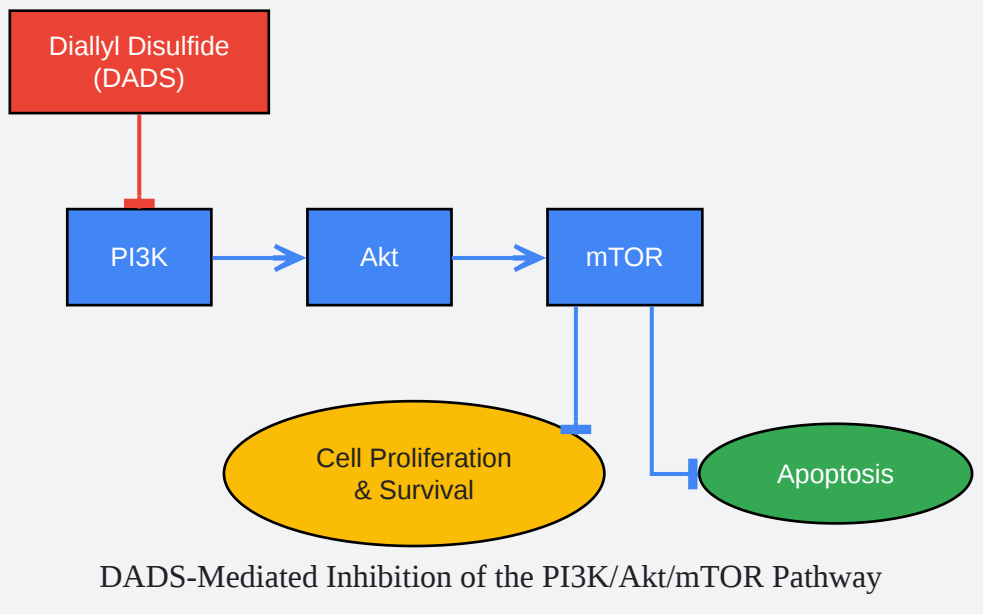

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Caption: DADS inhibits the PI3K/Akt/mTOR signaling pathway.

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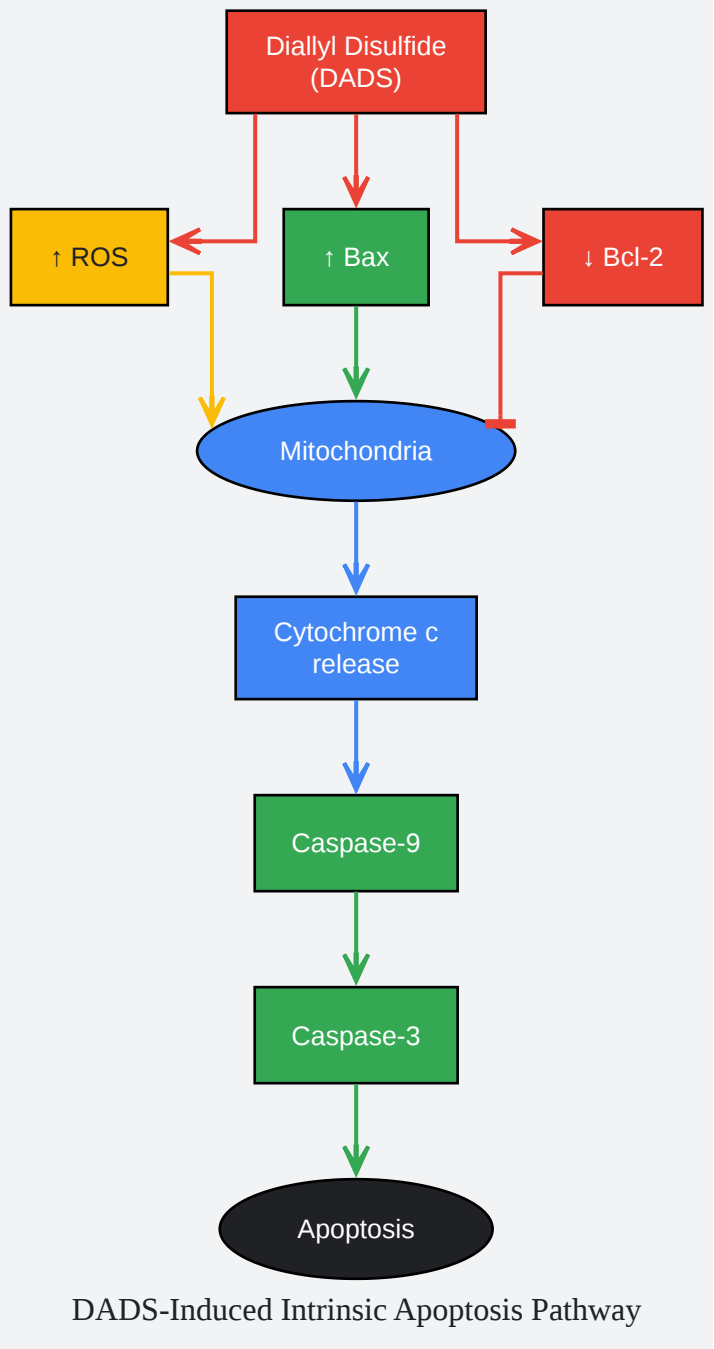

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Caption: DADS induces apoptosis via the mitochondrial pathway.

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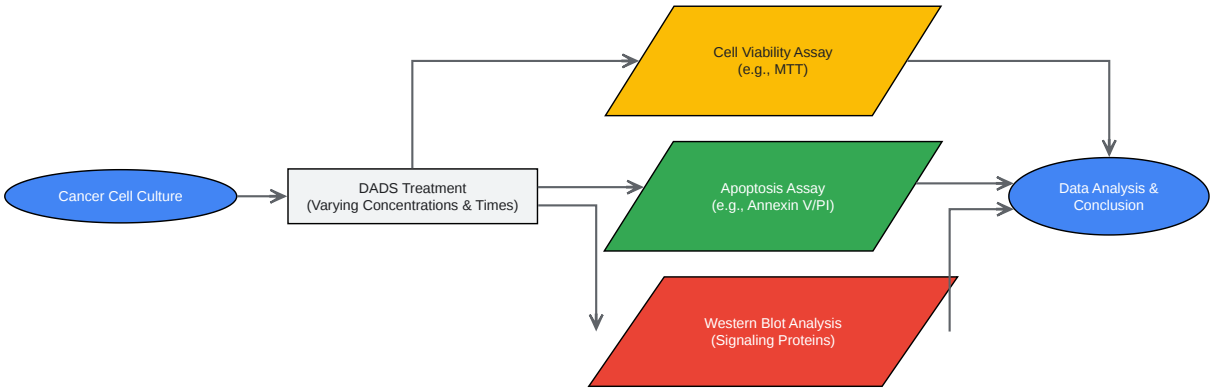

General Experimental Workflow for DADS Research

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Caption: Workflow for studying DADS's anti-cancer effects.

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